

Gamillus Chromophore: A Deep Dive into Structure and Maturation

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Compound of Interest

Compound Name: *Gamillus*

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OSAKA, Japan – December 18, 2025 – The green fluorescent protein (GFP) and its derivatives have become indispensable tools in cellular biology, enabling researchers to visualize molecular processes in real-time. Among these, **Gamillus**, a monomeric green fluorescent protein derived from the flower hat jellyfish, *Olindias formosa*, stands out for its remarkable acid tolerance, brightness, and rapid maturation.[1][2] This technical guide provides an in-depth exploration of the **Gamillus** chromophore's unique structural features and its autocatalytic maturation pathway, offering valuable insights for researchers, scientists, and professionals in drug development.

The Unique trans Configuration of the Gamillus Chromophore

The fluorescence of **Gamillus** originates from its chromophore, a chemical group formed by the post-translational modification of a tripeptide sequence within the protein. In **Gamillus**, this chromophore-forming triad is located at residues 60-62.[3] X-ray crystallography studies have revealed that the **Gamillus** chromophore adopts a unique trans configuration.[4] This spatial arrangement is a key determinant of its exceptional stability in acidic environments, boasting a pKa of 3.4.[1] This acid tolerance allows for robust fluorescence in acidic organelles like lysosomes, a significant advantage over many other fluorescent proteins that lose their signal in low-pH conditions.[1][4]

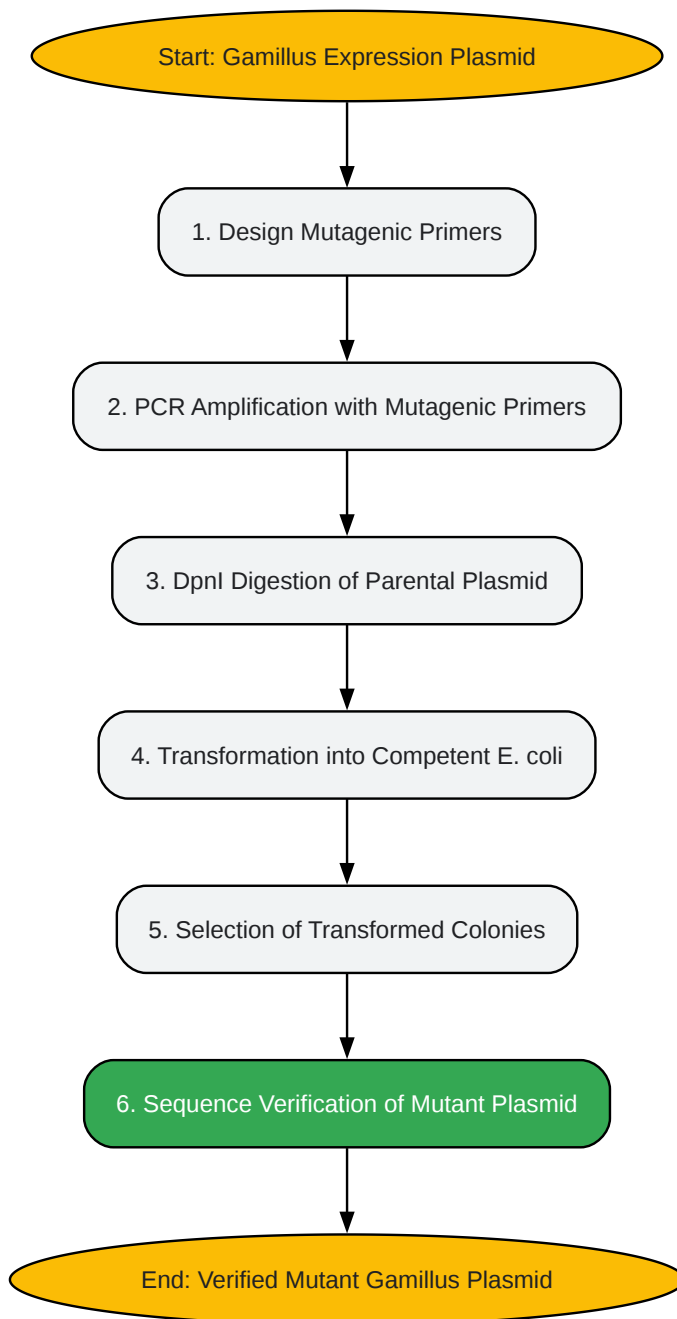
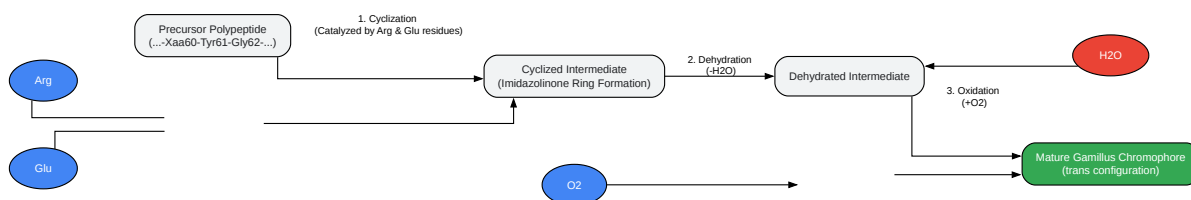
The structural basis for this acid tolerance lies in the stabilization of the deprotonated state of the chromophore's phenyl ring, a feature maintained across a broad pH range.[4] A comparative analysis with the non-fluorescent red chromoprotein R-Velour, also from *Olindias formosa* and possessing a trans chromophore, highlights the importance of chromophore planarity. While both have a trans conformation, the chromophoric rings in **Gamillus** are coplanar, whereas in R-Velour, a significant torsion between the rings leads to its non-fluorescent nature.[3]

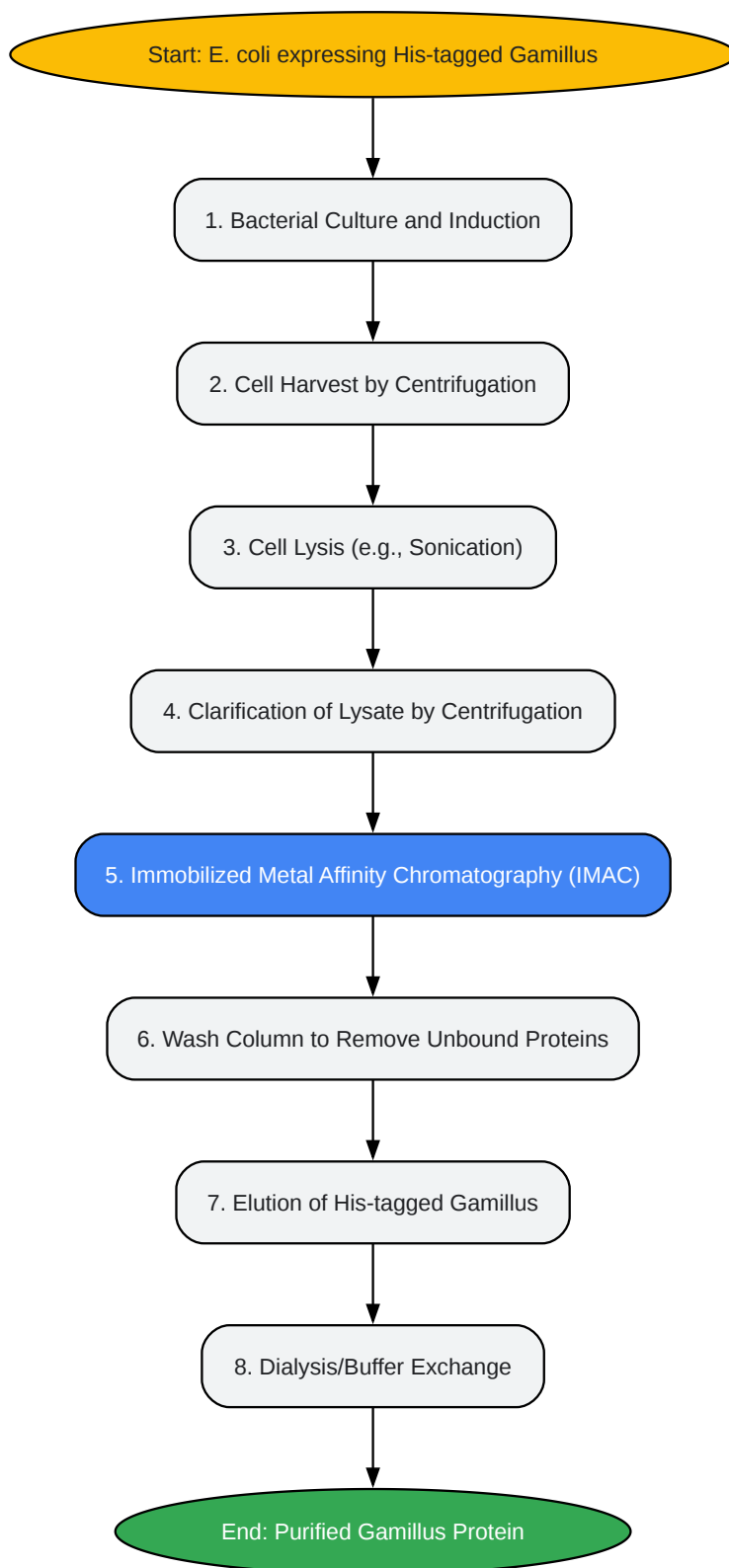
The Autocatalytic Maturation of the **Gamillus** Chromophore

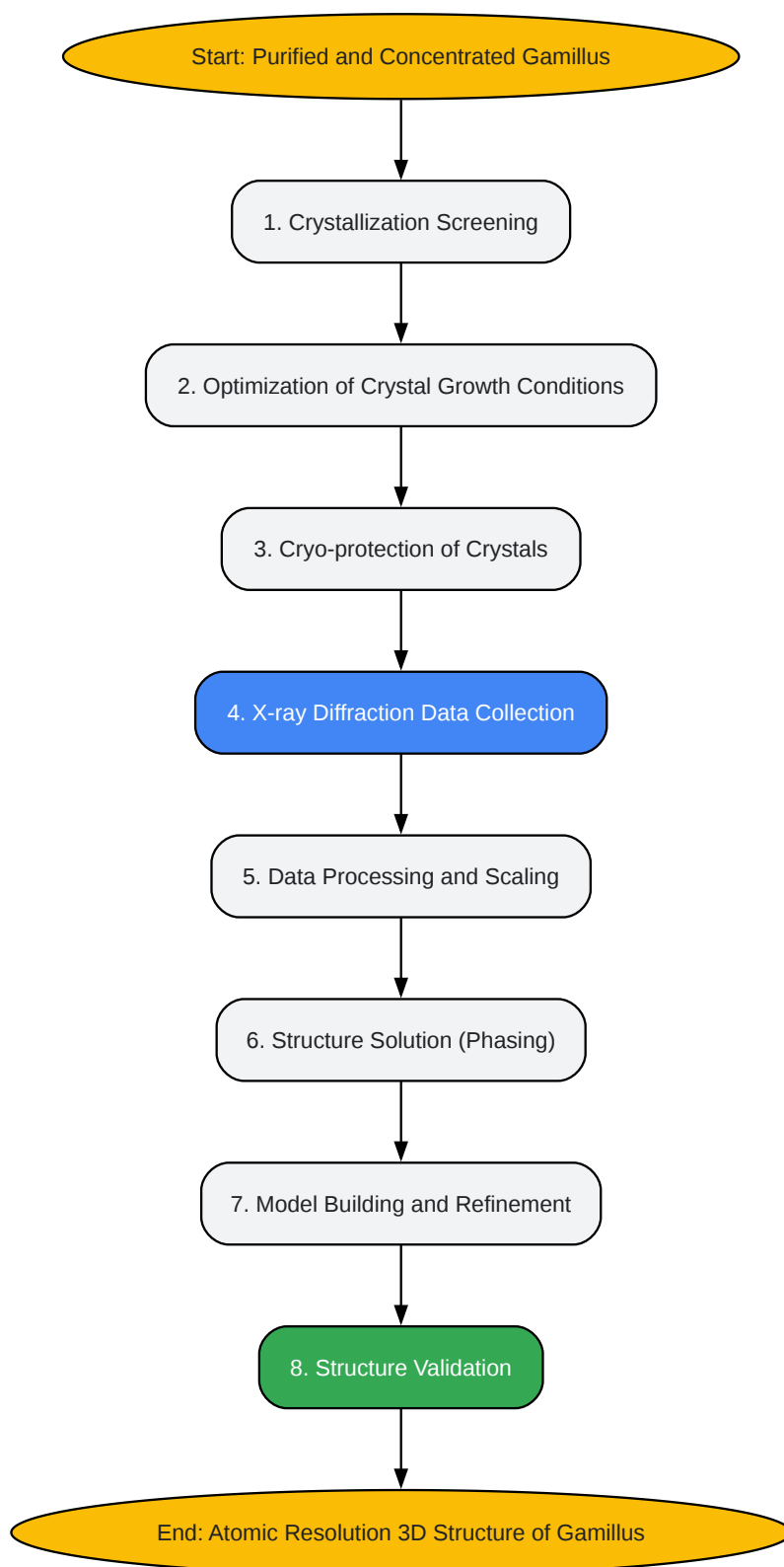
The formation of the mature, fluorescent **Gamillus** chromophore is a self-catalyzed, multi-step process that occurs without the need for external enzymes or cofactors, requiring only the presence of molecular oxygen. This process, known as maturation, involves a sequence of chemical reactions: cyclization, dehydration, and oxidation. While the general mechanism is shared among GFP-like proteins, the specific catalytic residues within the protein scaffold are crucial for facilitating these transformations.

Based on the conserved mechanisms in GFP-like proteins, the maturation of the **Gamillus** chromophore is proposed to proceed as follows:

- **Cyclization:** The process is initiated by a nucleophilic attack of the amide nitrogen of the glycine at position 62 on the carbonyl carbon of the amino acid at position 60. This reaction is catalyzed by a nearby arginine residue, which acts as a general acid to activate the carbonyl group, and a glutamate residue, which acts as a general base to deprotonate the attacking nitrogen. This intramolecular condensation results in the formation of a five-membered imidazolinone ring.
- **Dehydration:** Following cyclization, a molecule of water is eliminated from the intermediate. This dehydration step is crucial for extending the conjugated π -system of the chromophore.
- **Oxidation:** The final and rate-limiting step in the maturation process is the oxidation of the tyrosine residue's α - β carbon bond at position 61. This reaction, which requires molecular oxygen, introduces a double bond that completes the conjugated system, giving rise to the mature, fluorescent chromophore.







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